

Technical Support Center: ST-193 Hydrochloride (Fexofenadine Hydrochloride)

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Compound of Interest

Compound Name: ST-193 hydrochloride

Cat. No.: B2488844

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This technical support center provides guidance on the stability of **ST-193 hydrochloride** (commonly known as fexofenadine hydrochloride) under various experimental conditions. The information is intended for researchers, scientists, and drug development professionals to ensure the integrity of their experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **ST-193 hydrochloride**?

A1: **ST-193 hydrochloride** should be stored in a tightly closed container, protected from light, and kept in a freezer at -20°C for long-term stability (≥4 years).[1] For shorter periods, storage at a controlled room temperature between 20-25°C is also acceptable for some commercially available formulations.[2]

Q2: Is **ST-193 hydrochloride** sensitive to light?

A2: Yes, **ST-193 hydrochloride** is photolabile.[3][4] Exposure to UV light can lead to significant degradation.[4][5] It is crucial to protect the compound and its solutions from light during experiments and storage.[3]

Q3: What is the solubility of **ST-193 hydrochloride** in common laboratory solvents?

A3: **ST-193 hydrochloride** has variable solubility. It is freely soluble in methanol and ethanol, slightly soluble in chloroform and water, and insoluble in hexane.[6] The solubility in specific

organic solvents is approximately 12 mg/mL in ethanol, 25 mg/mL in DMF, and about 1 mg/mL in PBS (pH 7.2).^[1] Aqueous solubility is pH-dependent.^{[7][8]}

Q4: How does pH affect the stability of **ST-193 hydrochloride** in aqueous solutions?

A4: **ST-193 hydrochloride** is susceptible to degradation in both acidic and basic conditions, especially at elevated temperatures.^{[5][9][10]} It exhibits maximum solubility at pH 1-3 and is least soluble in the pH range of 4-8.^{[7][8]} While one study suggests excellent stability across a pH range of 1.0 to 12.0,^[7] forced degradation studies show significant degradation under strong acidic and basic conditions.^{[5][6][9]}

Q5: My **ST-193 hydrochloride** solution appears discolored. What could be the cause?

A5: Discoloration could indicate degradation. This can be caused by exposure to light, inappropriate pH, high temperatures, or the presence of oxidizing agents. It is recommended to prepare fresh solutions and ensure proper storage and handling to minimize degradation.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected or inconsistent analytical results (e.g., in HPLC).	Degradation of the compound due to improper storage or handling.	Prepare fresh stock solutions from powder stored under recommended conditions (-20°C, protected from light). Ensure solutions are protected from light during the experiment.
Precipitation in aqueous buffer.	pH of the buffer is in the low solubility range (pH 4-8). ^{[7][8]}	Adjust the pH of the buffer to be outside of the 4-8 range. Maximum solubility is observed at pH 1-3. ^{[7][8]} Alternatively, use a co-solvent like ethanol or DMSO, but be mindful of its compatibility with your experimental system.
Loss of potency in a biological assay.	Degradation of the active compound in the assay medium.	Assess the stability of ST-193 hydrochloride in your specific assay medium and under the assay conditions (temperature, light exposure). Consider preparing the compound solution immediately before use.
Appearance of unknown peaks in chromatograms.	Formation of degradation products.	Refer to the degradation pathway diagrams and forced degradation data below to tentatively identify potential degradants. This can be due to hydrolysis, oxidation, or photolysis. ^{[3][5][9]}

Quantitative Stability Data

The following tables summarize the stability of **ST-193 hydrochloride** under various stress conditions as reported in forced degradation studies.

Table 1: Stability under Hydrolytic Conditions

Condition	Temperature	Duration	% Degradation	Reference
0.1 M HCl	Room Temp (22°C)	10 min	~100%	[6]
1 N HCl	60°C	3.5 h	Slight	[9]
0.5 N HCl	80°C	4 h	17.49%	[5]
0.1 M NaOH	Room Temp (22°C)	10 min	~100%	[6]
2 N NaOH	60°C	24 h	Slight	[9]
0.5 N NaOH	80°C	4 h	10.46%	[5]
Neutral (Water)	60°C	24 h	Negligible	[6][9]

Table 2: Stability under Oxidative, Thermal, and Photolytic Conditions

Stress Condition	Parameters	Duration	% Degradation	Reference
Oxidative	3% H ₂ O ₂	60°C	5 h	Significant
	30% H ₂ O ₂	80°C	2 h	77.99%
Thermal	105°C (Solid State)	24 h	Slight	[9]
	80°C (Solid State)	8 h	Not specified	[5]
Photolytic	UV light (254 nm)	8 h	Not specified	[5]
	Direct Daylight	1 week	Not specified	[5]
	UV light (Solid State)	1800 watt.hrs/m ²	43%	[4]

Experimental Protocols

Protocol 1: Forced Degradation Study

This protocol outlines a general procedure for conducting a forced degradation study on **ST-193 hydrochloride**.

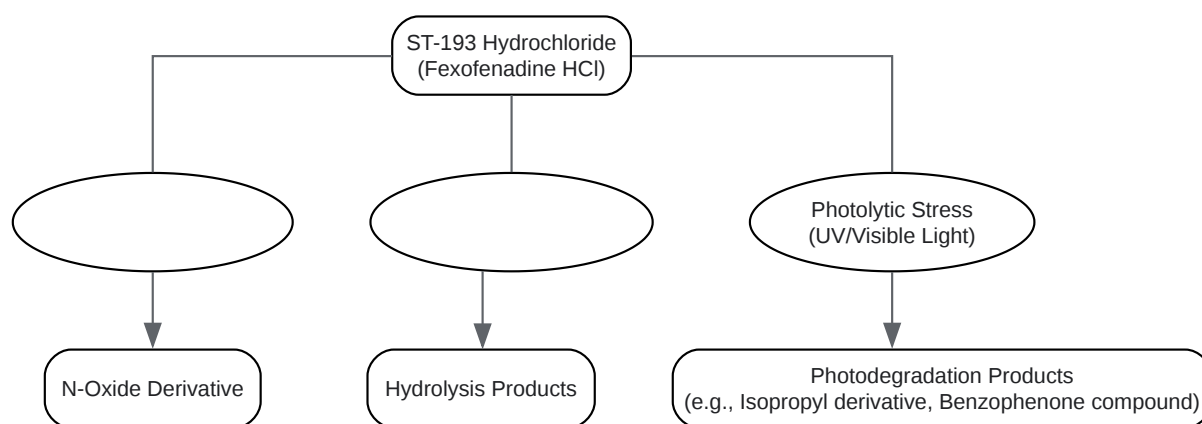
- Preparation of Stock Solution: Accurately weigh and dissolve **ST-193 hydrochloride** in a suitable solvent (e.g., methanol) to obtain a known concentration.
- Acid Hydrolysis: Mix the stock solution with an equal volume of 1 N HCl. Incubate at 60°C for 5 hours. Cool, neutralize with 1 N NaOH, and dilute to the final concentration with the mobile phase.
- Base Hydrolysis: Mix the stock solution with an equal volume of 1 N NaOH. Incubate at 60°C for 5 hours. Cool, neutralize with 1 N HCl, and dilute to the final concentration with the mobile phase.

- **Oxidative Degradation:** Mix the stock solution with an equal volume of 30% H₂O₂. Store at room temperature for 24 hours. Dilute to the final concentration with the mobile phase.
- **Thermal Degradation:** Store the solid drug powder in a hot air oven at 105°C for 24 hours. After cooling, weigh an appropriate amount, dissolve, and dilute to the final concentration.
- **Photolytic Degradation:** Expose the solid drug powder to UV light (254 nm) and visible light (overall illumination of not less than 1.2 million lux hours) for a specified period. Weigh an appropriate amount, dissolve, and dilute to the final concentration.
- **Analysis:** Analyze all samples by a stability-indicating HPLC method to determine the percentage of degradation and identify any degradation products.

Signaling Pathways and Experimental Workflows

Degradation Pathway of **ST-193 Hydrochloride**

The following diagram illustrates the known degradation pathways of **ST-193 hydrochloride** under stress conditions. The primary degradation products identified include an N-oxide derivative under oxidative stress and other products resulting from hydrolysis and photolysis.^[3]
^[9]

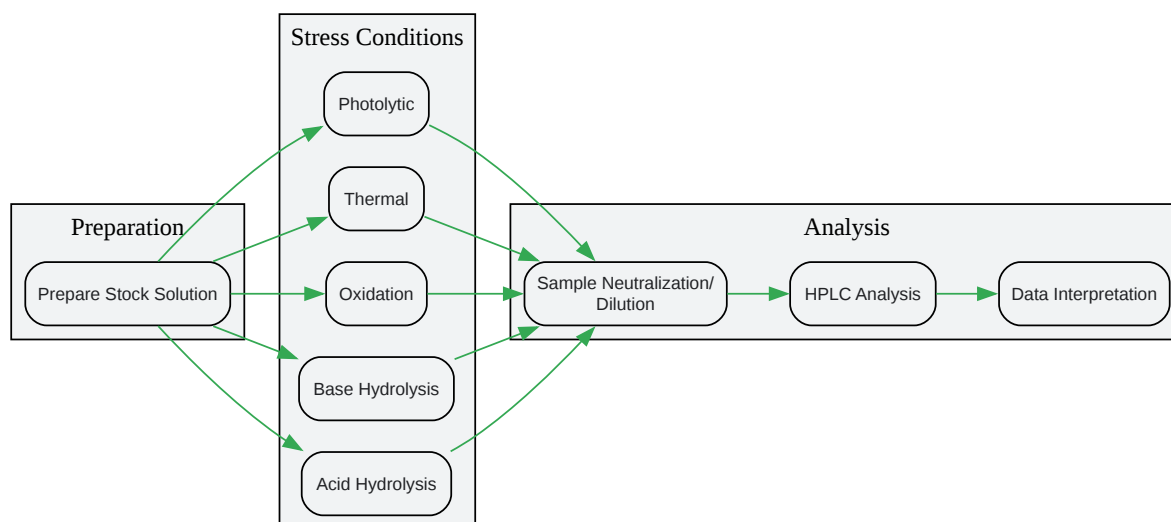


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Caption: Major degradation pathways of **ST-193 hydrochloride**.

Experimental Workflow for Stability Testing

This workflow outlines the key steps in assessing the stability of **ST-193 hydrochloride**.



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Caption: Workflow for conducting forced degradation studies.

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